

Safety and handling of Ethyl 4-bromobenzoate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 4-bromobenzoate

Cat. No.: B1630516

[Get Quote](#)

An In-depth Technical Guide to the Safe Handling and Use of **Ethyl 4-bromobenzoate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **Ethyl 4-bromobenzoate** (CAS No. 5798-75-4), a common reagent in organic synthesis and drug development. Adherence to these guidelines is critical for ensuring personnel safety and maintaining the integrity of experimental work. This document synthesizes information from authoritative safety data sheets and established laboratory best practices to provide a practical and scientifically grounded resource.

Understanding the Hazard Profile

Ethyl 4-bromobenzoate is classified as a hazardous substance and requires careful handling.

[1] The primary hazards associated with this chemical are:

- Skin Irritation (Category 2): Causes skin irritation upon contact.[1]
- Serious Eye Irritation (Category 2): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity (Single Exposure) (Category 3): May cause respiratory irritation.[1]
- Skin Sensitization (Category 1): May cause an allergic skin reaction.[2]

- Hazardous to the Aquatic Environment (Chronic Hazard): Toxic to aquatic life with long-lasting effects.[3][4]

It is crucial to understand that these classifications are based on available toxicological data and should be treated as a baseline for risk assessment in your specific laboratory context. The toxicological properties have not been fully investigated, warranting a cautious approach.[1]

GHS Hazard Statements:

- H315: Causes skin irritation.[3]
- H317: May cause an allergic skin reaction.[2]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]
- H411: Toxic to aquatic life with long lasting effects.[3]

Physicochemical Properties

A thorough understanding of the physicochemical properties of **Ethyl 4-bromobenzoate** is fundamental to its safe handling and use in experimental design. These properties dictate storage conditions, potential reactivity, and appropriate emergency response procedures.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ BrO ₂	[2][5][6]
Molecular Weight	229.07 g/mol	[5][6]
Appearance	Clear colorless to yellow liquid	[5]
Melting Point	18 °C	[4][7]
Boiling Point	131 °C @ 14 mmHg (19 hPa)	[5][8]
Density	1.403 g/mL at 25 °C	[5][8]
Flash Point	> 113 °C (> 235.4 °F) - closed cup	[8]
Solubility	Insoluble in water	[1][9]
log Pow	3.303	[1][8]

The high flash point suggests a low flammability risk under normal laboratory conditions. However, it is still considered a combustible liquid.[10] The low water solubility and positive log Pow value indicate that it is not likely to be mobile in the environment and has a potential for bioaccumulation.[1]

Prudent Practices for Handling and Storage

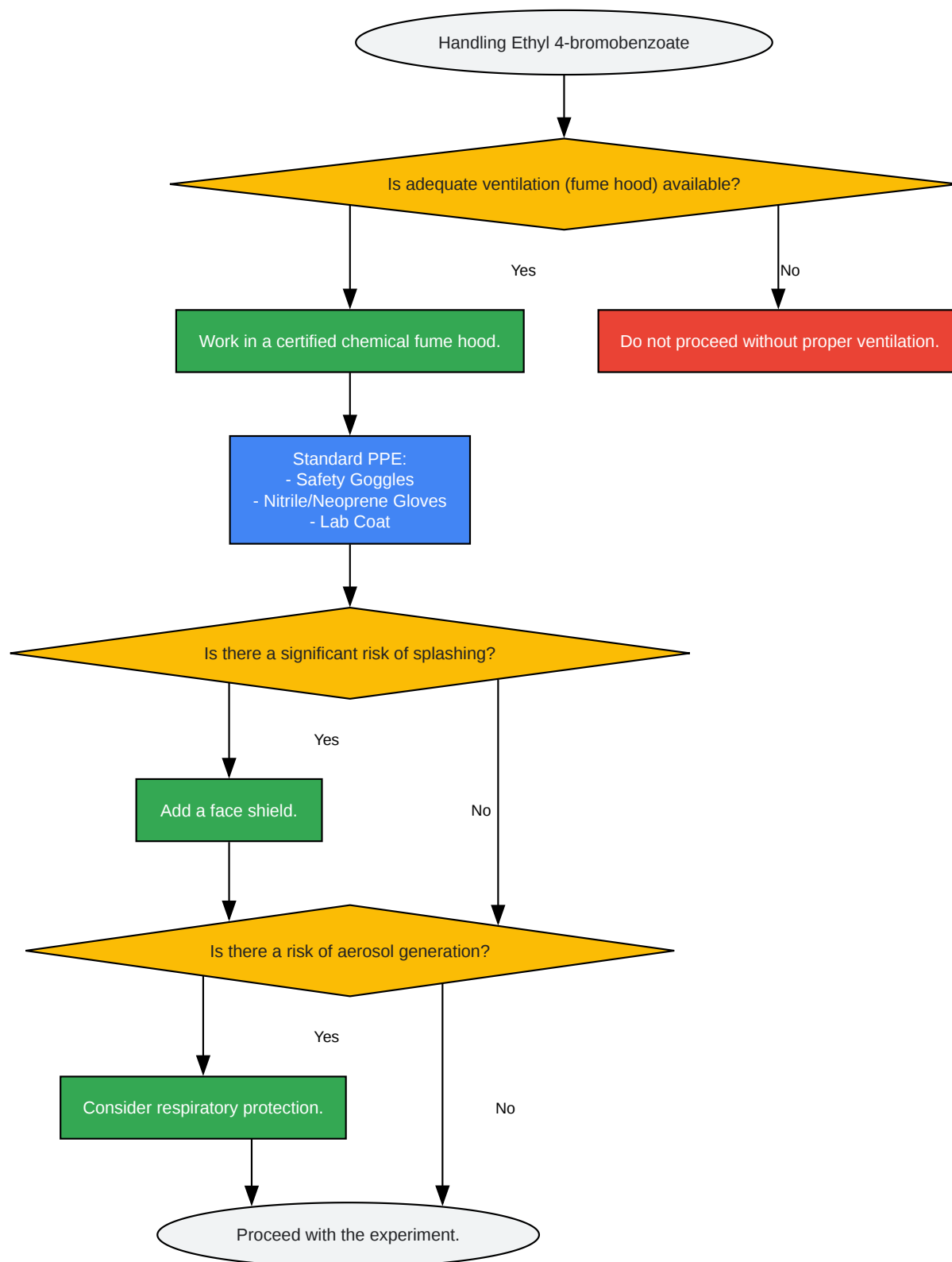
A proactive approach to safety is paramount when working with **Ethyl 4-bromobenzoate**. The following handling and storage protocols are designed to minimize exposure and prevent incidents.

Engineering Controls and Personal Protective Equipment (PPE)

The primary line of defense against chemical exposure is a combination of effective engineering controls and appropriate PPE.

- Ventilation: Always handle **Ethyl 4-bromobenzoate** in a well-ventilated area.[1][2] A certified chemical fume hood is required for any procedures that may generate vapors or aerosols.

- Eye and Face Protection: Wear tight-sealing safety goggles.[\[1\]](#) For operations with a higher risk of splashing, a face shield should be worn in addition to goggles.[\[1\]](#)
- Skin Protection:
 - Gloves: Wear chemically resistant gloves, such as nitrile or neoprene.[\[8\]](#) Always inspect gloves for integrity before use and use proper glove removal technique to avoid skin contact.[\[8\]](#)
 - Lab Coat: A standard laboratory coat is required. For larger quantities or tasks with a high splash potential, consider a chemically resistant apron or impervious clothing.[\[8\]](#)
- Respiratory Protection: If engineering controls are insufficient to maintain airborne concentrations below exposure limits, or during emergency situations, a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate cartridge for organic vapors should be used.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: PPE Selection Workflow for **Ethyl 4-bromobenzoate**.

Safe Handling Practices

- Avoid all personal contact, including inhalation.[2]
- Do not get in eyes, on skin, or on clothing.[1]
- Wash hands and any exposed skin thoroughly after handling.[1]
- Keep containers tightly closed when not in use.[2]
- Avoid contact with incompatible materials such as strong oxidizing agents and strong acids.
[1] These materials can lead to vigorous, exothermic reactions.
- Do not eat, drink, or smoke in areas where this chemical is handled or stored.[2]

Storage Requirements

- Store in a cool, dry, and well-ventilated place.[1][2]
- Keep containers tightly closed to prevent moisture ingress and contamination.[1][2]
- Store away from incompatible materials, particularly strong oxidizing agents and strong acids.[1]
- Protect containers from physical damage.[2]

Emergency Procedures

Prompt and correct action during an emergency can significantly mitigate harm. All personnel handling **Ethyl 4-bromobenzoate** must be familiar with these procedures.

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing. If eye irritation persists, get medical advice/attention.[1]
- Skin Contact: Take off contaminated clothing and wash it before reuse.[2] Wash off immediately with plenty of soap and water for at least 15 minutes.[1][8] If skin irritation or a

rash occurs, seek medical advice/attention.[2]

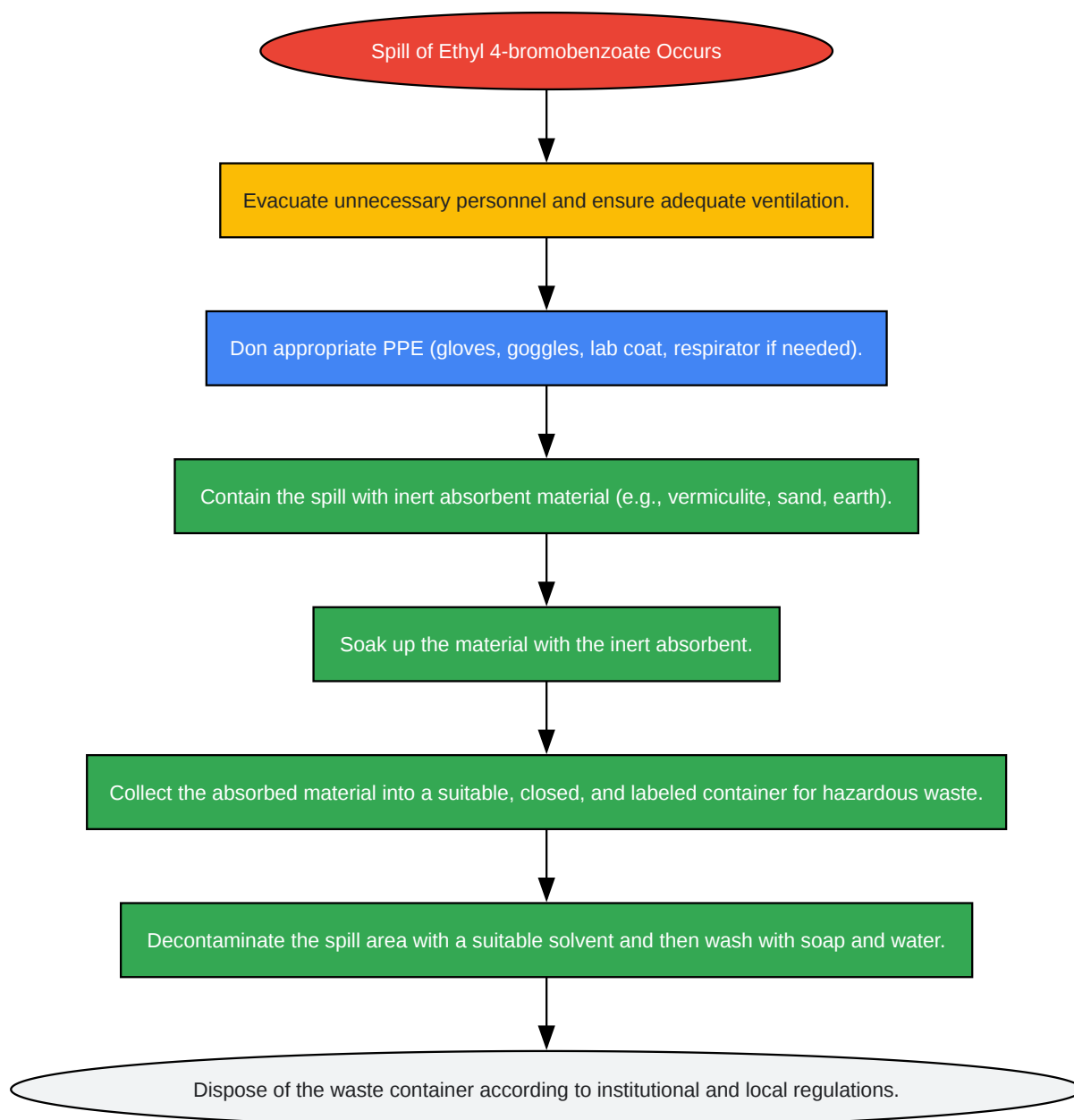
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[1] Call a POISON CENTER or doctor/physician if you feel unwell.[1] If not breathing, give artificial respiration.[8]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[1] Do NOT induce vomiting.[11] Never give anything by mouth to an unconscious person.[8] Seek medical attention.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[1][8]
- Unsuitable Extinguishing Media: No information available, but a solid stream of water may scatter and spread the fire.[1]
- Specific Hazards: Combustible liquid.[10] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides (hydrogen bromide).[1][8]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[1][8]

Accidental Release Measures

A systematic approach is necessary to safely manage spills of **Ethyl 4-bromobenzoate**.



[Click to download full resolution via product page](#)

Caption: Step-by-Step Spill Response Protocol.

Detailed Spill Cleanup Protocol:

- Ensure Safety: Evacuate non-essential personnel from the immediate area. Ensure the area is well-ventilated, preferably within a chemical fume hood.[\[2\]](#)
- Personal Protection: Wear the appropriate PPE as outlined in Section 3.1.[\[2\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so.[\[8\]](#) Do not let the product enter drains or waterways.[\[8\]](#)
- Absorption: For minor spills, contain and absorb the spill with an inert, non-combustible absorbent material such as sand, earth, vermiculite, or diatomaceous earth.[\[2\]](#)
- Collection: Carefully collect the absorbed material and place it into a suitable, closed, and properly labeled container for hazardous waste disposal.[\[2\]](#)[\[8\]](#)
- Decontamination: Clean the spill area thoroughly. Wipe the area with a suitable solvent (e.g., ethanol) and then wash with soap and water.
- Disposal: Dispose of the container of absorbed material as hazardous waste in accordance with all local, regional, and national regulations.[\[1\]](#)

Waste Disposal

Proper disposal of **Ethyl 4-bromobenzoate** and its contaminated materials is an environmental and regulatory responsibility.

Protocol for Waste Disposal:

- Segregation: Collect all waste containing **Ethyl 4-bromobenzoate** in a dedicated, properly labeled, and sealed container. This is considered halogenated organic waste.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**Ethyl 4-bromobenzoate**," and any other pertinent hazard information.
- Storage of Waste: Store the waste container in a designated satellite accumulation area, away from incompatible materials, until it is collected for disposal.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[\[12\]](#) Chemical waste

generators must comply with all local, regional, and national hazardous waste regulations to ensure complete and accurate classification and disposal.[1]

- Empty Containers: "Empty" containers that have held **Ethyl 4-bromobenzoate** should be triple-rinsed with a suitable solvent (e.g., ethanol). The rinsate must be collected and disposed of as halogenated hazardous waste.[12]

Crucially, do not empty **Ethyl 4-bromobenzoate** into drains or release it into the environment.
[1]

Stability and Reactivity

- Chemical Stability: Stable under normal, recommended storage conditions.[1][8]
- Possibility of Hazardous Reactions: Hazardous polymerization does not occur.[1] No hazardous reactions are expected under normal processing.[1]
- Conditions to Avoid: Incompatible products, heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents and strong acids.[1]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon oxides (CO, CO₂) and hydrogen bromide gas.[1][8]

Conclusion

Ethyl 4-bromobenzoate is a valuable reagent in research and development, but it requires respectful and careful handling. By understanding its hazard profile, implementing robust engineering controls, consistently using appropriate personal protective equipment, and being prepared for emergencies, researchers can work with this chemical safely and effectively. This guide serves as a foundational document; always consult your institution's specific safety protocols and the most current Safety Data Sheet before commencing work.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. fishersci.com [fishersci.com]
- 2. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 3. 5798-75-4 Cas No. | Ethyl 4-bromobenzoate | Apollo [store.apolloscientific.co.uk]
- 4. gtilaboratorysupplies.com [gtilaboratorysupplies.com]
- 5. Ethyl 4-bromobenzoate | 5798-75-4 [chemicalbook.com]
- 6. Ethyl 4-bromobenzoate | C₉H₉BrO₂ | CID 22043 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. chemsynthesis.com [chemsynthesis.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. Ethyl 4-Aminobenzoate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 10. sigmaaldrich.com [sigmaaldrich.com]
- 11. westliberty.edu [westliberty.edu]
- 12. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Safety and handling of Ethyl 4-bromobenzoate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630516#safety-and-handling-of-ethyl-4-bromobenzoate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com